

# An In-depth Technical Guide to Pentylcyclohexyl Ethoxybenzene Liquid Crystals

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## Compound of Interest

Compound Name: 1-(trans-4-Pentylcyclohexyl)-4-ethoxybenzene

Cat. No.: B1352129

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of pentylcyclohexyl ethoxybenzene liquid crystals, with a primary focus on the nematic liquid crystal 1-Ethoxy-4-(trans-4-pentylcyclohexyl)benzene. This document is intended for researchers, scientists, and professionals in drug development who are interested in the physicochemical properties, synthesis, characterization, and potential applications of this class of liquid crystals.

## Introduction to Pentylcyclohexyl Ethoxybenzene Liquid Crystals

Pentylcyclohexyl ethoxybenzene derivatives belong to the class of calamitic (rod-like) liquid crystals. Their molecular structure, characterized by a rigid core composed of a cyclohexane and a benzene ring, and flexible terminal groups (a pentyl and an ethoxy group), gives rise to the formation of mesophases, most notably the nematic phase. In the nematic phase, the molecules exhibit long-range orientational order, aligning on average along a common direction known as the director, while lacking long-range positional order. This unique combination of fluidity and anisotropy is the basis for their application in various technologies, including electro-optical devices and advanced drug delivery systems.

The specific compound of focus, 1-Ethoxy-4-(trans-4-pentylcyclohexyl)benzene, is a nematic liquid crystal that exhibits its mesophase at temperatures relevant for various applications. Its

properties are influenced by the length of the alkyl chain, the nature of the alkoxy group, and the overall molecular geometry.

## Physicochemical Properties

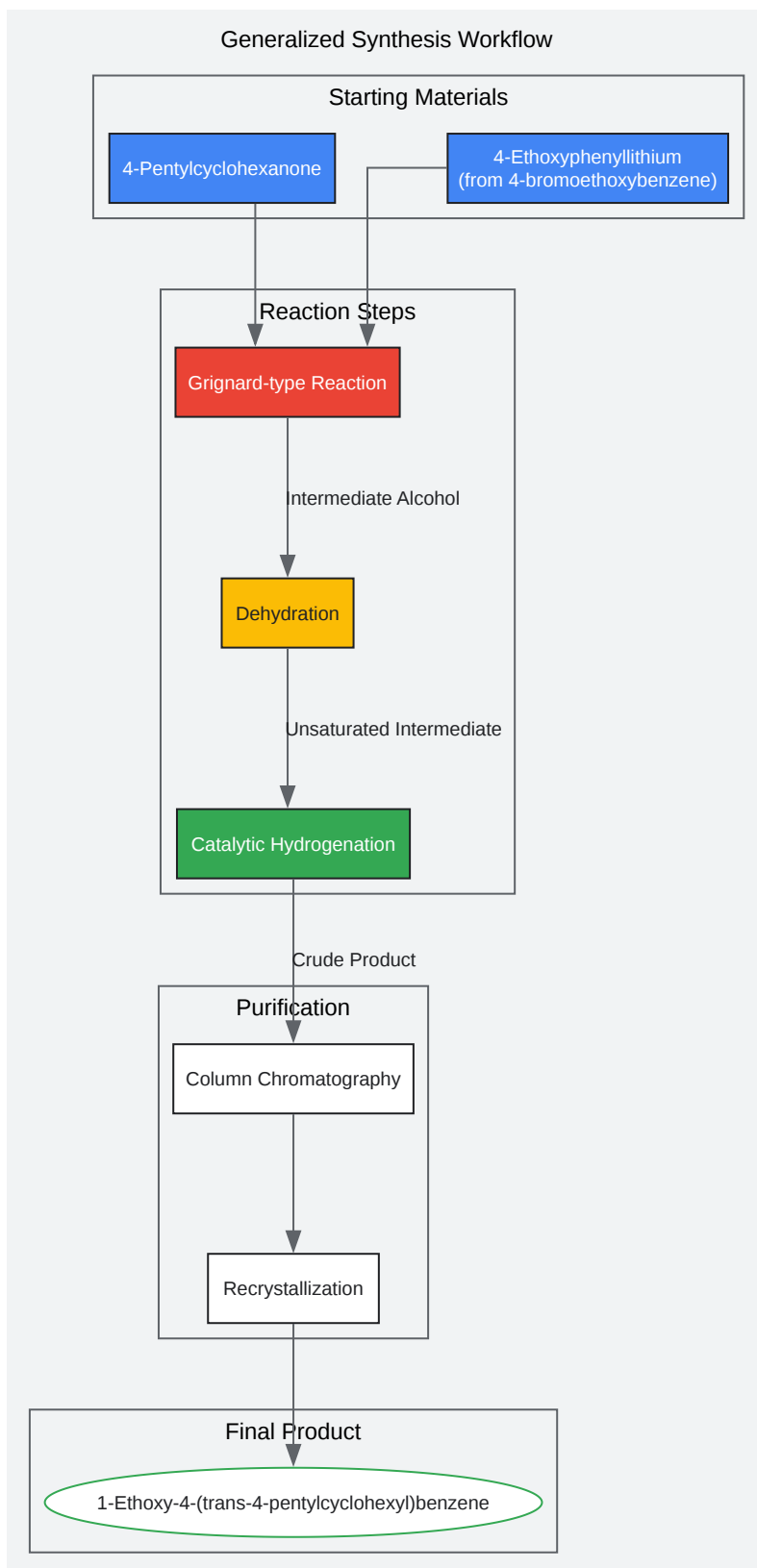
The following table summarizes the known physicochemical properties of 1-Ethoxy-4-(trans-4-pentylcyclohexyl)benzene and a closely related, well-characterized pentylcyclohexyl-based liquid crystal, 4-(trans-4-Pentylcyclohexyl)benzonitrile (PCH5), for comparative purposes. The data for the target compound is primarily sourced from chemical suppliers, and a complete set of electro-optical properties from peer-reviewed literature is not readily available.

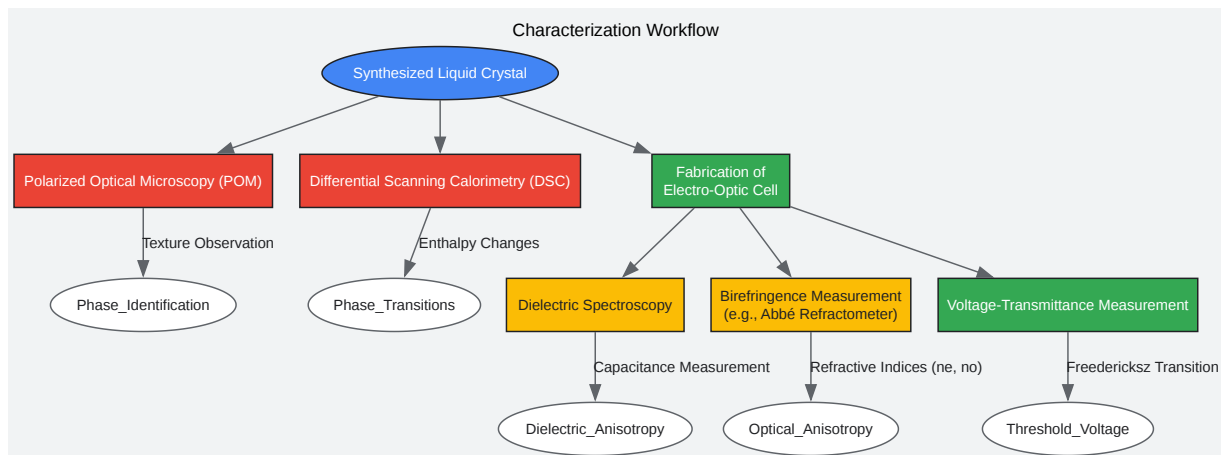
Property	1-Ethoxy-4-(trans-4-pentylcyclohexyl)benzene	4-(trans-4-Pentylcyclohexyl)benzonitrile (PCH5) - for comparison
CAS Number	84540-32-9	61204-01-1[1]
Molecular Formula	C <sub>19</sub> H <sub>30</sub> O	C <sub>18</sub> H <sub>25</sub> N[1]
Molecular Weight	274.45 g/mol	255.40 g/mol [1]
Appearance	White to almost white powder/crystal	White powder/crystals[1]
Melting Point (Solid to Nematic/Liquid)	51-55 °C	~30 °C (303 K)[1][2]
Boiling Point	375.7 °C at 760 mmHg	Not available
Clearing Point (Nematic to Isotropic)	Not available in searched literature	~54.4 °C (327.6 K)[2]
Mesophase Range	Not fully determined	~24.4 °C[2]
Density	0.92 g/cm <sup>3</sup>	Not available
Refractive Index	1.492	Not available

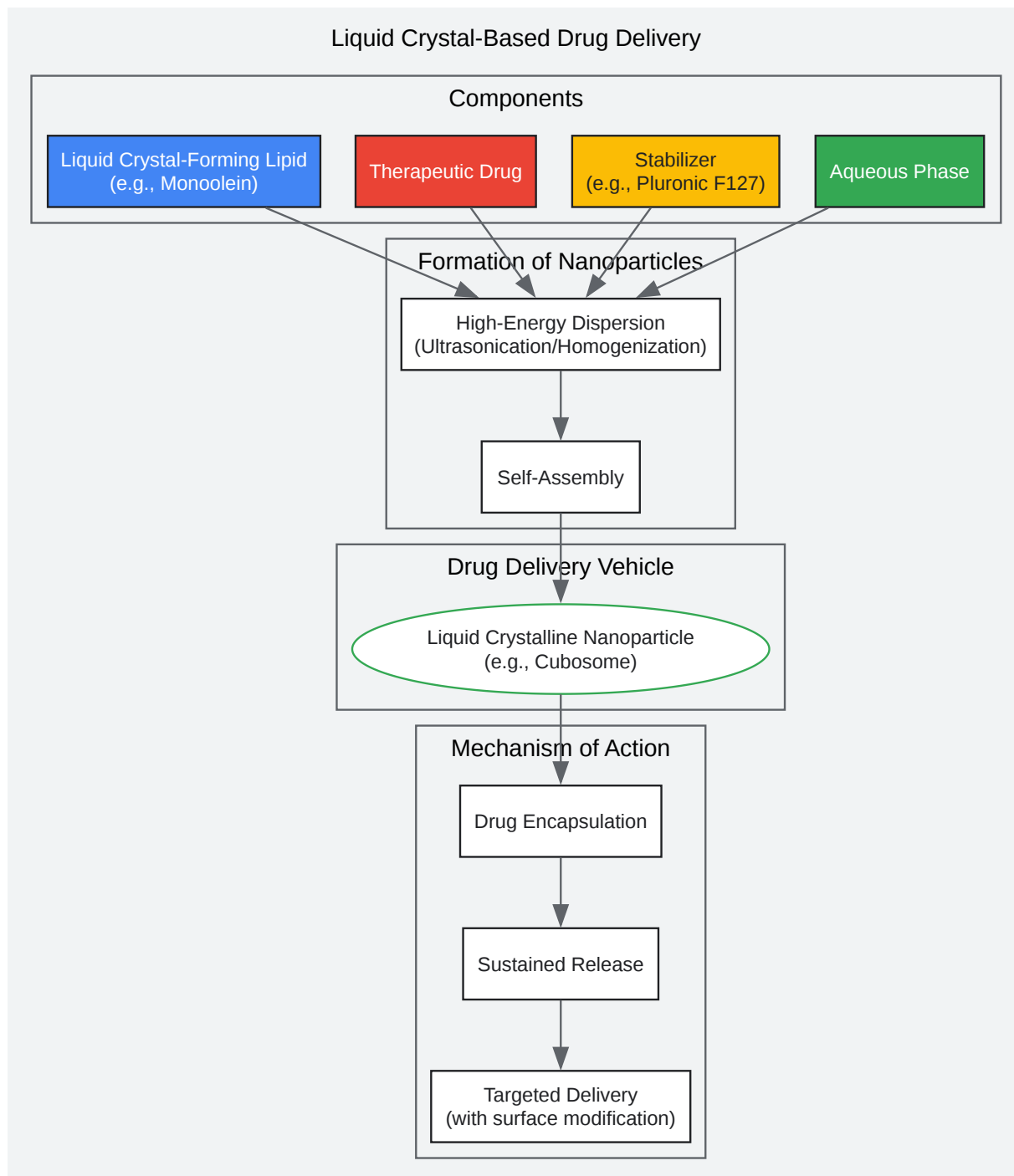
## Experimental Protocols

## Synthesis of 1-Ethoxy-4-(trans-4-pentylcyclohexyl)benzene

While a specific detailed protocol for the synthesis of 1-Ethoxy-4-(trans-4-pentylcyclohexyl)benzene is not readily available in the searched literature, a general synthetic route for similar 4-alkyl-4'-alkoxy-biphenyl and related compounds can be proposed. The following is a representative, generalized workflow.







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## References

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- 2. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
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